

Benchmarking the light fastness of C.I. Vat Blue 22 against standards

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Compound of Interest

Compound Name: C.I. Vat blue 22

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A Comparative Analysis of the Light Fastness of C.I. Vat Blue 22

An Objective Evaluation Against Industry Standards and Alternative Dyestuffs

This guide presents a benchmark analysis of the light fastness of **C.I. Vat Blue 22**, a violanthrone-based vat dye. The performance of **C.I. Vat Blue 22** is compared against established industry standards and alternative blue dyes from both the vat and reactive dye classes. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the photostability of this dye for various applications. All data is presented in accordance with standardized testing protocols to ensure objective and reproducible comparisons.

Quantitative Data Summary

The light fastness of dyes is quantitatively assessed using the Blue Wool Scale, as stipulated in ISO 105-B02 and AATCC Test Method 16. The scale ranges from 1 (very poor light fastness) to 8 (excellent light fastness). The following table summarizes the light fastness ratings of **C.I. Vat Blue 22** in comparison to other selected blue dyes.

Dye Name	C.I. Name	Dye Class	Light Fastness Rating (ISO)
Vat Blue 22	59820	Vat	6-7
Vat Blue 4	69800	Vat	7-8
Reactive Blue 19	61200	Reactive	7[1]

Experimental Protocols

The determination of light fastness ratings is conducted under rigorous and standardized experimental protocols to ensure the reproducibility and comparability of results. The two most widely recognized standards are ISO 105-B02 and AATCC Test Method 16.

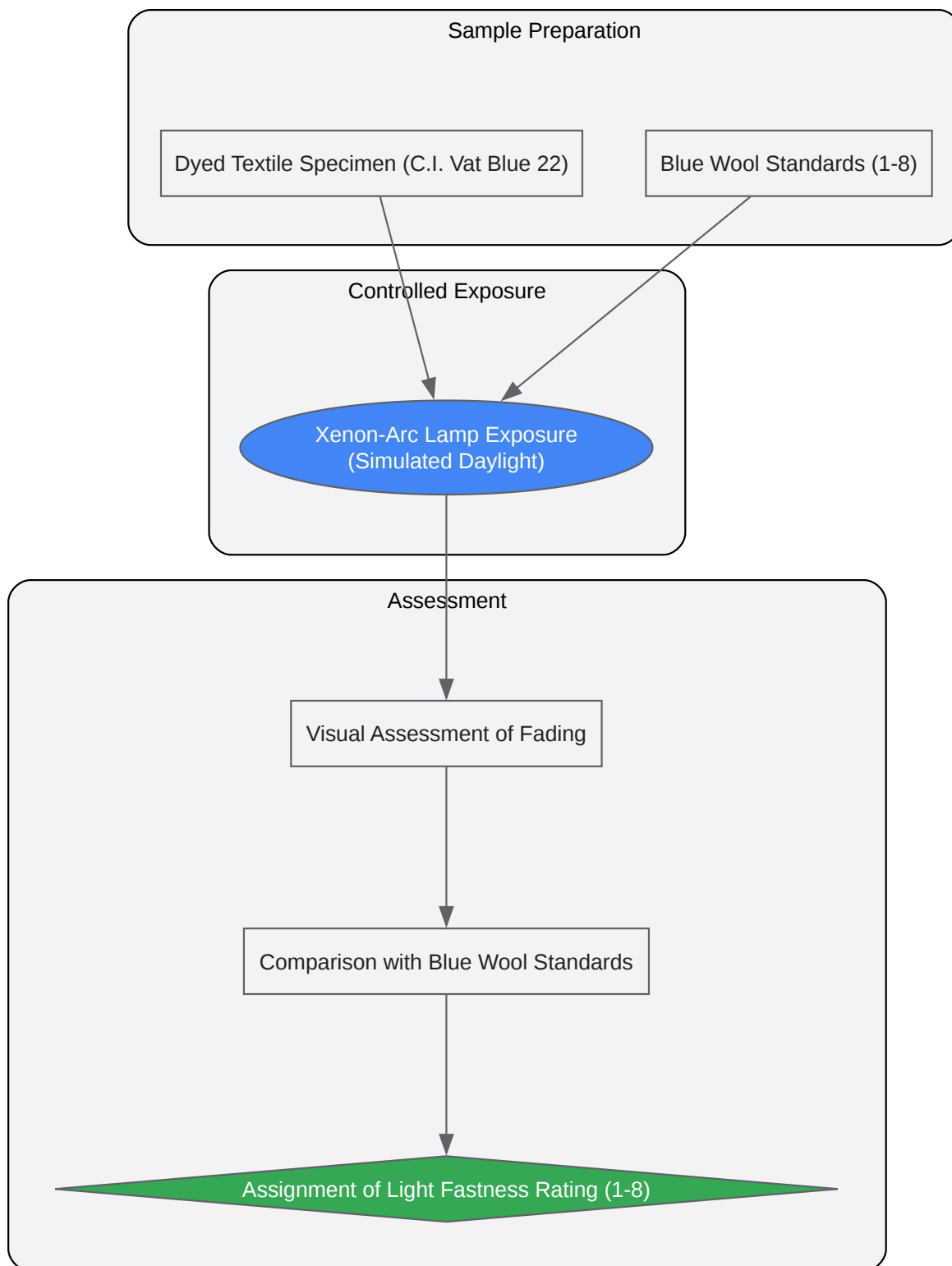
Principle of Testing: A specimen of the dyed textile is exposed to a controlled artificial light source that simulates natural daylight. Concurrently, a set of standardized blue wool fabrics with known and graded light fastness (from 1 to 8) are exposed under the same conditions. The light fastness of the test specimen is then determined by comparing the degree of its fading to that of the blue wool standards.[2][3]

Key Experimental Parameters:

- **Light Source:** A Xenon-arc lamp is the most commonly used light source as its spectral distribution closely resembles that of natural sunlight.[2][3]
- **Irradiance:** The intensity of the light is carefully controlled and monitored throughout the test. For example, ISO 105-B02 often specifies an irradiance of 42 W/m². [4]
- **Temperature and Humidity:** Both the black panel temperature and the chamber humidity are maintained at specified levels to mimic in-use conditions.
- **Blue Wool Standards:** A set of eight blue wool fabrics (rated 1 to 8) are exposed simultaneously with the test specimens.[2][3]
- **Assessment of Fading:** The change in color of the test specimen is visually assessed against the fading of the blue wool standards using a standardized Grey Scale for assessing change

in colour. The light fastness rating corresponds to the number of the blue wool reference that exhibits a similar degree of fading.

Below is a diagram illustrating the generalized workflow for the photostability testing of dyes according to standardized methods.



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A generalized workflow for standardized light fastness testing.

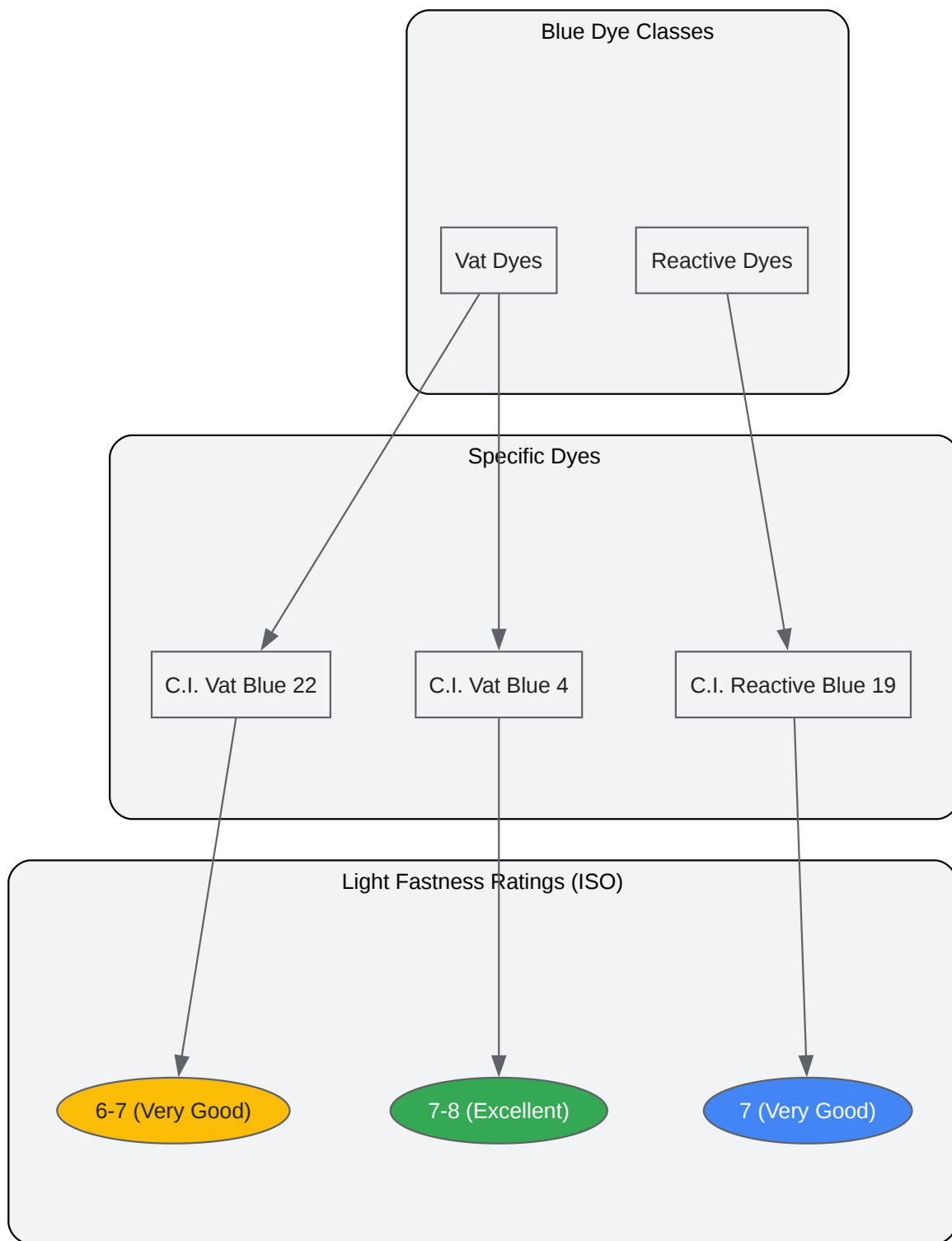
Comparative Performance Analysis

C.I. Vat Blue 22 demonstrates a high level of light fastness with a rating of 6-7 on the ISO Blue Wool Scale. This indicates very good resistance to fading upon exposure to light, making it suitable for applications where color stability is crucial.

When compared to another blue vat dye, C.I. Vat Blue 4 (Indanthrone), **C.I. Vat Blue 22** shows slightly lower but still excellent performance. C.I. Vat Blue 4 is recognized for its exceptional light fastness, often achieving a rating of 7-8.

In comparison to a different class of dye, C.I. Reactive Blue 19, **C.I. Vat Blue 22** exhibits a comparable light fastness rating. C.I. Reactive Blue 19, an anthraquinone-based reactive dye, also has a good light fastness rating of 7.^[1] While both dye classes can offer high light fastness, vat dyes are generally reputed for their overall superior fastness properties, including resistance to washing and chemicals, due to their insoluble nature within the fiber.^[5]

The following diagram illustrates the relationship between the dye classes and their typical light fastness performance.



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Comparative light fastness ratings of selected blue dyes.

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References

- 1. benchchem.com [benchchem.com]
- 2. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 3. wewontech.com [wewontech.com]
- 4. jamesheal.com [jamesheal.com]
- 5. enjoysulphurdives.com [enjoysulphurdives.com]
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